

Stability and Storage of 2,2-Diphenylethanol: A Technical Guide

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Compound of Interest

Compound Name: 2,2-Diphenylethanol

Cat. No.: B156489

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known stability and recommended storage conditions for **2,2-Diphenylethanol** (CAS No. 1883-32-5). Due to a lack of specific published degradation studies for this compound, this document also presents a framework for assessing its stability, including theoretical degradation pathways and generalized experimental protocols based on established principles of pharmaceutical stability testing.

Physicochemical Properties

A summary of the key physicochemical properties of **2,2-Diphenylethanol** is presented in Table 1. This data is essential for designing and interpreting stability studies.

Property	Value	References
Molecular Formula	C ₁₄ H ₁₄ O	[1][2]
Molecular Weight	198.26 g/mol	[2][3]
Appearance	White to off-white crystalline solid/powder	[1][4]
Melting Point	53-62 °C	[1][3][4]
Boiling Point	190-192 °C at 12 mmHg	[3][4]

Recommended Storage and Handling

Proper storage is crucial to maintain the integrity and purity of **2,2-Diphenylethanol**. Based on information from safety data sheets (SDS) and chemical suppliers, the following conditions are recommended.

Condition	Recommendation	References
Temperature	Store at 0 - 8 °C (refrigerated).	[4]
Atmosphere	Keep containers tightly closed in a dry, cool, and well-ventilated place.	
Incompatibilities	Avoid strong oxidizing agents and strong bases.	
General Handling	Handle in accordance with good industrial hygiene and safety practices. Avoid dust formation.	

One supplier notes the potential for peroxide formation upon prolonged storage and recommends to "Date container and periodically test for peroxides."

Potential Degradation Pathways (Theoretical)

While specific experimental data on the degradation of **2,2-Diphenylethanol** is not publicly available, its chemical structure—a primary alcohol with two phenyl groups on the adjacent carbon—suggests several potential degradation pathways under stress conditions. These pathways are analogous to those observed for other organic molecules with similar functional groups.

Oxidative Degradation

The primary alcohol moiety is susceptible to oxidation. Mild oxidation could yield the corresponding aldehyde, 2,2-diphenylacetaldehyde. Further oxidation under more stringent conditions could lead to the formation of 2,2-diphenylacetic acid.

Caption: Theoretical Oxidative Degradation Pathway of **2,2-Diphenylethanol**.

Dehydration (Thermal/Acidic Conditions)

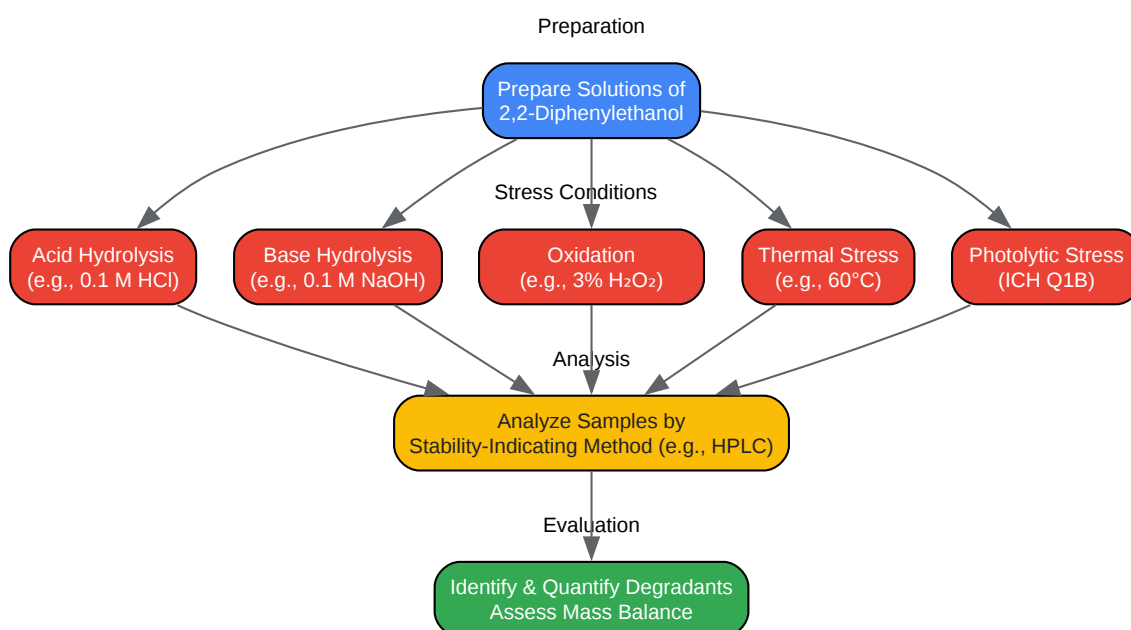
Under thermal stress or in the presence of a strong acid, **2,2-Diphenylethanol** could undergo dehydration to form an alkene, 1,1-diphenylethene.

Caption: Theoretical Dehydration Pathway of **2,2-Diphenylethanol**.

Framework for Stability Assessment: Forced Degradation Studies

To definitively determine the stability of **2,2-Diphenylethanol** and identify its degradation products, a forced degradation (stress testing) study should be performed. Such studies are essential for developing and validating stability-indicating analytical methods.^{[5][6]} The general workflow and conditions for a forced degradation study are outlined below.

General Workflow



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